

Application Notes and Protocols: 2-Fluoro-5-nitropyridine in Agrochemical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-5-nitropyridine

Cat. No.: B1295090

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2-fluoro-5-nitropyridine** as a versatile building block in the synthesis of modern agrochemicals. The unique electronic properties conferred by the fluorine and nitro groups on the pyridine ring make this intermediate highly valuable for constructing complex, biologically active molecules. This document details the synthesis of a representative insecticide, Flupyradifurone, and a novel fungicide analogue, highlighting the key chemical transformations and providing detailed experimental protocols.

Physicochemical Properties of 2-Fluoro-5-nitropyridine

A thorough understanding of the physical and chemical properties of **2-fluoro-5-nitropyridine** is essential for its safe handling and effective use in synthesis.

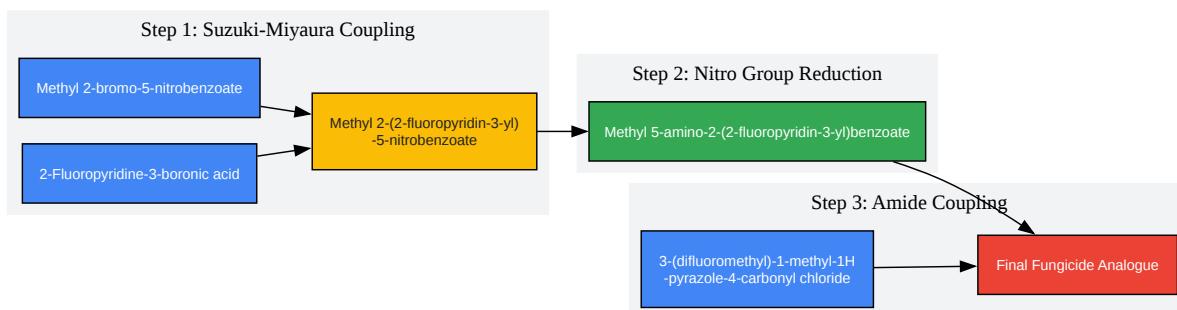
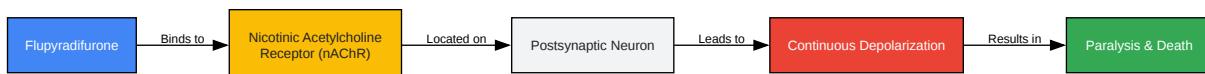
Property	Value	Reference
CAS Number	456-24-6	[1]
Molecular Formula	C ₅ H ₃ FN ₂ O ₂	[1]
Molecular Weight	142.09 g/mol	[2]
Appearance	Colorless to pale yellow liquid/solid	[3] [4]
Melting Point	17-21 °C	[3]
Boiling Point	86-87 °C at 7 mmHg	[5]
Density	1.439 g/cm ³	[1]
Refractive Index	1.538	[1]
Solubility	Slightly soluble in water	[5]

Section A: Synthesis of the Insecticide Flupyradifurone

Flupyradifurone is a systemic butenolide insecticide effective against a broad range of sucking pests.[\[6\]](#)[\[7\]](#) Its synthesis involves the coupling of a substituted pyridine moiety with a butenolide ring system. While commercial synthesis may utilize 2-chloro-5-chloromethylpyridine, a synthetic route starting from a **2-fluoro-5-nitropyridine** derivative is presented here as a representative example of its application.

Mode of Action of Flupyradifurone

Flupyradifurone acts as an agonist on insect nicotinic acetylcholine receptors (nAChRs).[\[7\]](#) This binding leads to the disruption of nerve impulses, causing rapid knockdown and mortality of the target pests.[\[6\]](#) It is classified under IRAC Group 4D.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. 2-Fluoro-5-nitropyridine | C5H3FN2O2 | CID 95264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. labproinc.com [labproinc.com]

- 5. 2-Fluoro-5-nitropyridine | 456-24-6 [chemicalbook.com]
- 6. Synthetic route to the insecticide Flupyradifurone _Chemicalbook [chemicalbook.com]
- 7. Flupyradifurone: a brief profile of a new butenolide insecticide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Fluoro-5-nitropyridine in Agrochemical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295090#2-fluoro-5-nitropyridine-in-the-synthesis-of-agrochemicals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com